

Commercial availability of (2-¹³C)-1,3-Dioxolan-2-one

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Compound of Interest

Compound Name: (2-¹³C)-1,3-Dioxolan-2-one

CAS No.: 69754-77-4

Cat. No.: B3428796

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An In-Depth Technical Guide on the Commercial Availability and Application of (2-¹³C)-1,3-Dioxolan-2-one

Executive Summary

In the pursuit of high-energy-density lithium-ion batteries and advanced pharmaceutical pharmacophores, understanding complex molecular degradation and functionalization pathways is paramount. As an application scientist, I frequently encounter the limitations of natural-abundance analytical techniques when deconvoluting the Solid Electrolyte Interphase (SEI) or tracing metabolic pathways.

(2-¹³C)-1,3-Dioxolan-2-one—widely known as Ethylene Carbonate-¹³C (¹³C-EC)—serves as a definitive diagnostic tracer. By isotopically enriching the C2 (carbonyl) position, researchers can definitively decouple solvent degradation from electrode oxidation and track specific reaction mechanisms with orders-of-magnitude higher sensitivity. This whitepaper details the commercial availability, mechanistic causality, and rigorously validated experimental protocols for utilizing this specialized isotope.

Chemical Identity & Commercial Sourcing

(2-¹³C)-1,3-Dioxolan-2-one (CAS: 69754-77-4) is a cyclic carbonate where the carbonyl carbon is replaced with the stable ¹³C isotope.

- Molecular Formula: C₂¹³CH₄O₃
- Molecular Weight: 89.05 g/mol
- Commercial Availability: Historically synthesized in-house via ¹³C-phosgene, it is now commercially available at scale from specialized isotope suppliers such as Sigma-Aldrich, Cambridge Isotope Laboratories, and BLD Pharm [1].

Procurement Specifications: For battery and pharmaceutical applications, procuring material with >99 atom % ¹³C enrichment and >99% chemical purity is standard. However, the most critical parameter is moisture content. The reagent must be strictly anhydrous (<10 ppm H₂O); otherwise, premature hydrolysis will generate background ¹³CO₂, destroying the integrity of downstream mass spectrometry data.

Mechanistic Causality: Why Label the C2 Position?

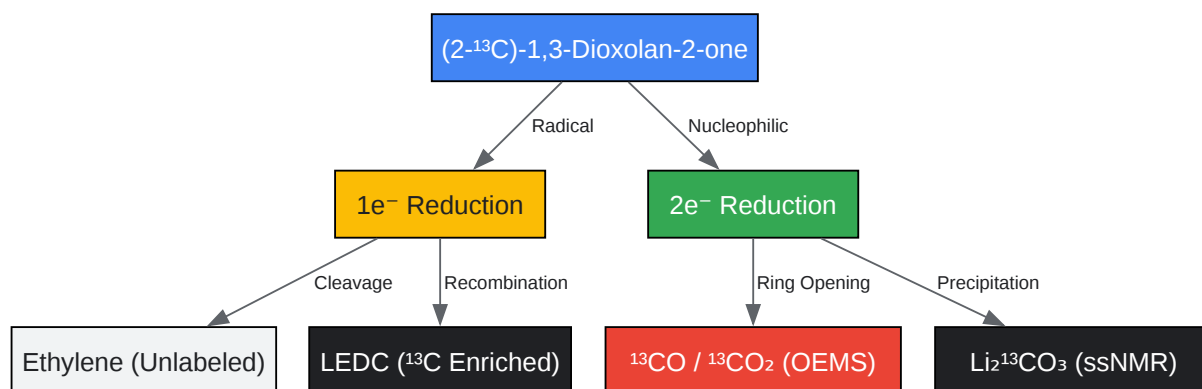
The strategic choice to label the C2 position is rooted in the fundamental electrochemistry of the molecule. The carbonyl carbon is the nexus of electrochemical reduction and nucleophilic attack.

Energy Storage Applications (SEI Deconvolution)

In a lithium-ion cell, natural abundance carbon electrodes (graphite) oxidize at high voltages, releasing ¹²CO₂. Simultaneously, the ethylene carbonate solvent breaks down. Without isotopic labeling, it is impossible to determine the origin of the evolved gas. By utilizing ¹³C-EC, the solvent-derived gas is shifted to m/z = 45 (¹³CO₂), definitively isolating solvent oxidation from electrode degradation [2]. Furthermore, the ¹³C label amplifies the Solid-State NMR signal of solid breakdown products (like Lithium Ethylene Dicarboxylate) by a factor of ~100, bypassing the low sensitivity of natural abundance ¹³C (1.1%) [3].

Pharmaceutical Drug Development

In drug development, (2- ^{13}C)-1,3-Dioxolan-2-one is utilized as a highly efficient ^{13}C -hydroxyethylating agent. When reacted with amines or phenols, it transfers a ^{13}C -labeled 2-hydroxyethyl group—a common pharmacophore in beta-blockers. The causality here is safety and stability: using the cyclic carbonate avoids the extreme toxicity and volatility of ^{13}C -ethylene oxide, providing a bench-stable, self-validating pathway for late-stage isotopic functionalization.



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Fig 1: Mechanistic reduction pathways of (2- ^{13}C)-1,3-Dioxolan-2-one tracking the ^{13}C isotope.

Quantitative Data Presentation

The breakdown of ^{13}C -EC yields specific isotopic signatures that dictate the analytical technique required. The table below summarizes the causal relationship between the breakdown product, its isotopic signature, and the detection methodology [4].

Breakdown Product	Isotopic Signature	Detection Method	Mechanistic Origin
Lithium Ethylene Dicarboxylate (LEDC)	^{13}C Enriched (~160 ppm)	Solid-State ^{13}C MAS NMR	1e^- radical reduction of EC
Lithium Carbonate (Li_2CO_3)	^{13}C Enriched (~168 ppm)	Solid-State ^{13}C MAS NMR	2e^- nucleophilic reduction of EC
Carbon Dioxide (CO_2)	$m/z = 45$ ($^{13}\text{CO}_2$)	OEMS	Anodic oxidation / Hydrolysis of EC
Ethylene (C_2H_4)	$m/z = 28$ (Unlabeled)	OEMS	Cleavage of the EC ring
Carbon Monoxide (CO)	$m/z = 29$ (^{13}CO)	OEMS	Direct electrochemical reduction of EC

Experimental Protocols: A Self-Validating System

To ensure absolute scientific integrity, any workflow utilizing expensive isotopic labels must be designed as a self-validating system. This requires internal controls (baseline ^{12}C cells) and orthogonal detection methods.

Protocol 1: Anhydrous Electrolyte Formulation

Causality: Trace water will chemically hydrolyze ^{13}C -EC into $^{13}\text{CO}_2$, creating false positives for electrochemical degradation.

- Purification: Transfer commercial (2- ^{13}C)-1,3-Dioxolan-2-one into an Argon-filled glovebox ($\text{H}_2\text{O} < 0.1$ ppm, $\text{O}_2 < 0.1$ ppm). Dry over activated 3Å molecular sieves for 48 hours.
- Formulation: Dissolve 1.0 M LiPF_6 into a 1:1 (v/v) mixture of ^{13}C -EC and a linear carbonate (e.g., Diethyl Carbonate).
- Validation: Perform Karl Fischer titration to confirm $\text{H}_2\text{O} < 10$ ppm prior to cell assembly.

Protocol 2: Operando OEMS Analysis (Gas Phase)

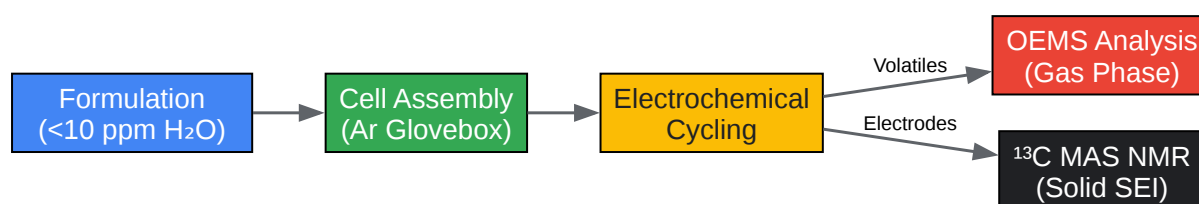
Causality: OEMS provides real-time correlation between applied voltage and gas evolution, isolating solvent breakdown from electrode breakdown.

- Assembly: Assemble a two-compartment OEMS cell using the ^{13}C -electrolyte, a graphite working electrode, and a lithium metal counter electrode.
- Calibration: Purge the headspace with ultra-high purity Argon. Calibrate the mass spectrometer specifically for $m/z = 44$ ($^{12}\text{CO}_2$), $m/z = 45$ ($^{13}\text{CO}_2$), and $m/z = 29$ (^{13}CO).
- Execution: Apply a cyclic voltammetry sweep from Open Circuit Voltage (OCV) down to 0.01 V at 0.1 mV/s.
- Data Interpretation: A spike at m/z 45 at 0.8 V confirms solvent reduction. A spike at m/z 44 indicates carbon electrode degradation.

Protocol 3: Ex-Situ Solid-State ^{13}C MAS NMR (Solid Phase)

Causality: OEMS only detects volatiles. The actual passivating SEI is solid and requires NMR to identify the retained carbonyl groups.

- Harvesting: After 10 formation cycles, disassemble the cell inside the glovebox. Rinse the graphite electrode with Dimethyl Carbonate (DMC) to remove residual soluble salts. Dry under vacuum.
- Packing: Pack the scraped electrode powder into a ZrO_2 Magic Angle Spinning (MAS) rotor.
- Acquisition: Acquire ^{13}C MAS NMR spectra at a 10 kHz spinning speed.
- Validation: Analyze the enriched carbonyl peaks at ~ 160 ppm (LEDC) and ~ 168 ppm (Li_2CO_3). Compare against a natural abundance control cell to verify signal enhancement.



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Fig 2: Self-validating experimental workflow for SEI characterization using ^{13}C -labeled EC.

References

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- To cite this document: BenchChem. [[Commercial availability of \(2- \$^{13}\text{C}\$ \)-1,3-Dioxolan-2-one](#)]. BenchChem, [2026]. [[Online PDF](#)]. Available at: [<https://www.benchchem.com/product/b3428796/docs#commercial-availability-of-2-13c-1-3-dioxolan-2-one>]

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